

# biological activity of 2-Acetyl-7-hydroxybenzofuran

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Acetyl-7-hydroxybenzofuran

Cat. No.: B047373

[Get Quote](#)

An In-depth Technical Guide to the Biological Activities of **2-Acetyl-7-hydroxybenzofuran** and Its Derivatives

## Executive Summary

The benzofuran scaffold is a cornerstone in medicinal chemistry, recognized as a "privileged structure" due to its prevalence in a multitude of natural products and synthetic compounds with significant pharmacological activities.<sup>[1][2]</sup> Within this important class, **2-Acetyl-7-hydroxybenzofuran** serves as a versatile synthetic intermediate and a key pharmacophore for the development of novel therapeutic agents.<sup>[3][4]</sup> This technical guide provides a comprehensive analysis of the diverse biological activities associated with **2-Acetyl-7-hydroxybenzofuran** and its derivatives, with a focus on their anticancer, anti-inflammatory, antioxidant, antimicrobial, and neuroprotective properties. By synthesizing data from contemporary research, this document offers field-proven insights into mechanisms of action, experimental protocols, and future directions for researchers and drug development professionals.

## The 2-Acetyl-7-hydroxybenzofuran Core: Chemical Properties and Synthetic Value

**2-Acetyl-7-hydroxybenzofuran** is a heterocyclic compound featuring a benzofuran ring system substituted with an acetyl group at the 2-position and a hydroxyl group at the 7-position.

This unique arrangement of functional groups imparts significant reactivity and potential for biological interaction.

Chemical Structure and Properties:

- Molecular Formula:  $C_{10}H_8O_3$  [5]
- Molecular Weight: 176.17 g/mol [5]
- Appearance: Light yellow to orange powder or crystal [6]
- Key Features: The phenolic hydroxyl group can act as a hydrogen bond donor and is crucial for antioxidant activity, while the acetyl group provides a site for further chemical modification to create diverse derivatives. [3]

Its structural similarity to naturally occurring bioactive compounds makes it an invaluable building block in medicinal chemistry for creating more complex molecules and novel therapeutic agents. [3][4]

## Anticancer Potential: Targeting Key Oncogenic Pathways

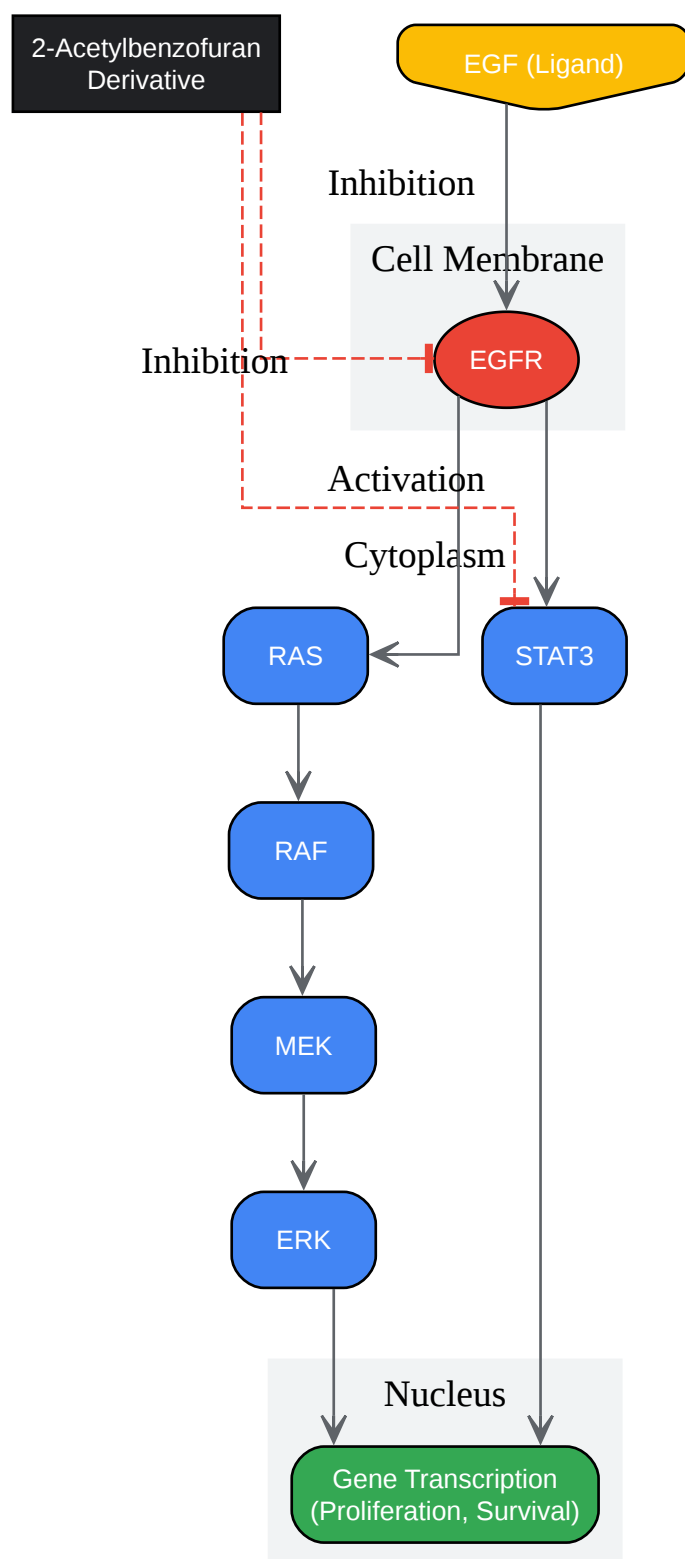
Derivatives of the 2-acetylbenzofuran scaffold have emerged as potent anticancer agents, demonstrating significant antiproliferative activity across a range of human cancer cell lines. [1] The therapeutic efficacy of these compounds often stems from their ability to inhibit critical enzymes and signaling pathways involved in tumor growth and survival. [7][8]

## Mechanism of Action: Kinase and Transcription Factor Inhibition

Research has highlighted two primary mechanisms through which 2-acetylbenzofuran derivatives exert their anticancer effects:

- EGFR Kinase Inhibition: Certain 2-acetylbenzofuran hybrids have shown remarkable inhibitory activity against the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase. [7] [8] Overactivation of EGFR is a common driver in many cancers, and its inhibition can halt downstream signaling cascades responsible for cell proliferation and survival.

- **STAT3 Inhibition:** The 2-acetyl-7-phenylaminobenzofuran hybrid has been identified as a promising inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).<sup>[7]</sup><sup>[8]</sup> STAT3 is a transcription factor that, when constitutively active, promotes the expression of genes involved in proliferation, angiogenesis, and metastasis.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Benzofuran as a promising scaffold for the synthesis of antimicrobial and antibreast cancer agents: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chemimpex.com [chemimpex.com]
- 4. hurawalhi.com [hurawalhi.com]
- 5. 2-Acetyl-7-hydroxybenzofuran | C<sub>10</sub>H<sub>8</sub>O<sub>3</sub> | CID 595329 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-ACETYL-7-HYDROXYBENZOFURAN | 40020-87-9 [amp.chemicalbook.com]
- 7. Anticancer therapeutic potential of benzofuran scaffolds - PMC [pmc.ncbi.nlm.nih.gov]
- 8. scispace.com [scispace.com]
- To cite this document: BenchChem. [biological activity of 2-Acetyl-7-hydroxybenzofuran]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047373#biological-activity-of-2-acetyl-7-hydroxybenzofuran]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)